

Carbonyl fluoride CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbonyl fluoride

Cat. No.: B1217172

[Get Quote](#)

An In-depth Technical Guide to Carbonyl Fluoride

For Researchers, Scientists, and Drug Development Professionals

Introduction

Carbonyl fluoride (COF_2), also known as fluorophosgene, is a highly reactive and versatile chemical compound. Due to its unique properties as a fluorinating agent, it serves as a critical building block in the synthesis of a wide array of organofluorine compounds. The strategic incorporation of fluorine into molecules is a cornerstone of modern drug discovery, often enhancing metabolic stability, binding affinity, and bioavailability. This guide provides a comprehensive overview of the chemical and physical properties of **carbonyl fluoride**, detailed experimental protocols for its synthesis, its reactivity profile, and its applications in research and development, particularly in the context of medicinal chemistry and PET imaging.

Core Properties of Carbonyl Fluoride

Carbonyl fluoride is a colorless, pungent, and highly toxic gas at standard conditions. Its high reactivity stems from the electrophilic nature of the carbonyl carbon, which is susceptible to nucleophilic attack.

Property	Value	Reference(s)
CAS Number	353-50-4	[1][2][3][4][5][6][7][8][9][10][11][12][13]
Molecular Formula	COF ₂	[1][2][3][4][5][6][7][8][9][10][11][12][13]
Molecular Weight	66.01 g/mol	[1][2][3][4][5][6][7][8][9][10][11][12][13]
Boiling Point	-83 °C	[1][2][3][4][5][6][7][8][9][10][11][12][13]
Melting Point	-114 °C	[1][2][3][4][5][6][7][8][9][10][11][12][13]
Appearance	Colorless gas	[1][2][3][4][5][6][7][8][9][10][11][12][13]
Odor	Pungent	[1][2][3][4][5][6][7][8][9][10][11][12][13]
Solubility in Water	Reacts	[1][2][3][4][5][6][7][8][9][10][11][12][13]

Spectroscopic Data

Technique	Key Features
Infrared (IR) Spectroscopy	Strong absorption band corresponding to the C=O stretch is observed around 1928-1945 cm ⁻¹ . [2][4][6]
Mass Spectrometry (MS)	The molecular ion peak (M ⁺) is observed at m/z 66. [9]
¹⁹ F Nuclear Magnetic Resonance (NMR)	The chemical shift for the fluorine atoms in carbonyl fluoride is in the range of -20 to -70 ppm relative to CFCl ₃ . [11]

Synthesis of Carbonyl Fluoride

Several methods are available for the synthesis of **carbonyl fluoride**. The choice of method often depends on the scale and the available starting materials.

Experimental Protocol 1: Synthesis from Phosgene and Sodium Fluoride

This is a common laboratory-scale synthesis.

Materials:

- Phosgene (COCl_2) or a phosgene surrogate like triphosgene
- Anhydrous sodium fluoride (NaF)
- Acetonitrile (anhydrous)

Procedure:

- A stirred suspension of anhydrous sodium fluoride in acetonitrile is prepared in a reaction vessel equipped with a cooling system.
- A solution of phosgene in acetonitrile is added dropwise to the suspension while maintaining a controlled temperature.
- The reaction progress is monitored by gas chromatography.
- Upon completion, the gaseous **carbonyl fluoride** is collected, typically through cryogenic trapping.

Experimental Protocol 2: Synthesis of [^{11}C]Carbonyl Difluoride for PET Imaging

This protocol details the synthesis of radiolabeled **carbonyl fluoride** for use in positron emission tomography (PET).[\[1\]](#)[\[2\]](#)

Materials:

- $[^{11}\text{C}]$ Carbon dioxide ($[^{11}\text{C}]\text{CO}_2$) from a cyclotron
- Molybdenum
- Silver(II) fluoride (AgF_2)
- Helium (carrier gas)

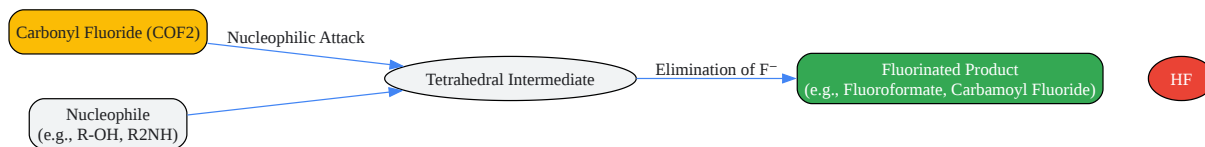
Procedure:

- $[^{11}\text{C}]\text{CO}_2$ is reduced to $[^{11}\text{C}]$ carbon monoxide ($[^{11}\text{C}]\text{CO}$) by passing it over molybdenum at $875\text{ }^\circ\text{C}$.[\[2\]](#)
- The resulting $[^{11}\text{C}]\text{CO}$ is carried by a helium stream through a stainless steel column packed with AgF_2 at room temperature.[\[1\]](#)
- The single-pass gas-phase conversion yields $[^{11}\text{C}]$ carbonyl difluoride quantitatively.[\[1\]](#)
- The $[^{11}\text{C}]\text{COF}_2$ can be used immediately for subsequent labeling reactions.[\[1\]](#)

Reactivity and Applications in Organic Synthesis

Carbonyl fluoride is a versatile reagent for the introduction of fluorine into organic molecules. Its reactivity is dominated by nucleophilic attack at the carbonyl carbon.

- Hydrolysis: It reacts readily with water to form carbon dioxide and hydrogen fluoride.
- Reaction with Alcohols: **Carbonyl fluoride** reacts with alcohols to produce fluoroformates.
- Reaction with Amines: It reacts with amines to yield carbamoyl fluorides.
- Fluorination of Carbonyl Compounds: **Carbonyl fluoride** can convert ketones and aldehydes into gem-difluorides.



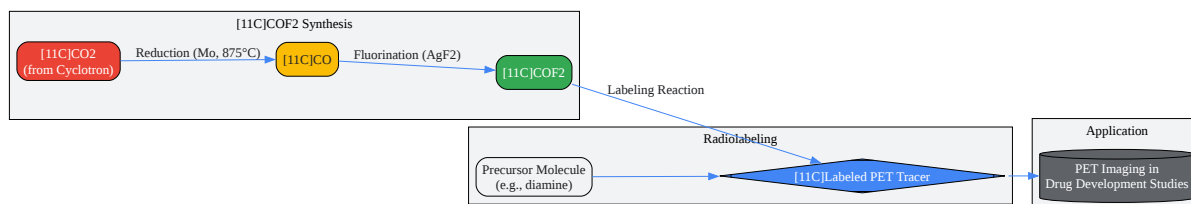
[Click to download full resolution via product page](#)

Caption: General reaction pathway of **carbonyl fluoride** with nucleophiles.

Application in Drug Development: PET Imaging

A significant application of **carbonyl fluoride** in drug development is the synthesis of ¹¹C-labeled PET tracers. [¹¹C]Carbonyl difluoride is an efficient reagent for introducing a [¹¹C]carbonyl group into various heterocyclic scaffolds, which are common motifs in pharmaceutical compounds.^[1]

The workflow for producing a PET tracer using [¹¹C]COF₂ involves its synthesis from cyclotron-produced [¹¹C]CO₂, followed by reaction with a suitable precursor molecule to form the desired radiolabeled compound.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis and application of $[^{11}\text{C}]\text{COF}_2$ in PET imaging.

Safety Considerations

Carbonyl fluoride is a highly toxic and corrosive gas. It reacts with moisture to produce hydrogen fluoride. All manipulations should be carried out in a well-ventilated fume hood with appropriate personal protective equipment, including respiratory protection.

Conclusion

Carbonyl fluoride is a valuable reagent for the synthesis of fluorinated organic compounds. Its utility extends from general organic synthesis to specialized applications in drug development, such as the production of PET tracers. A thorough understanding of its properties, synthesis, and reactivity is essential for its safe and effective use in a research setting. The methodologies and data presented in this guide are intended to provide a solid foundation for researchers, scientists, and drug development professionals working with this important chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. $[^{11}\text{C}]$ Carbonyl difluoride – a new and highly efficient $[^{11}\text{C}]$ carbonyl group transfer agent - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. utoronto.scholaris.ca [utoronto.scholaris.ca]
- 4. US8513458B2 - Process for production of carbonyl fluoride - Google Patents [patents.google.com]
- 5. CA2557973C - Preparation of carbonyl fluoride - Google Patents [patents.google.com]
- 6. yorkspace.library.yorku.ca [yorkspace.library.yorku.ca]
- 7. US2836622A - Preparation of carbonyl fluoride - Google Patents [patents.google.com]

- 8. CA2548383C - Methods for producing carbonyl fluoride and apparatus for the production - Google Patents [patents.google.com]
- 9. Acyl fluoride synthesis by fluorination [organic-chemistry.org]
- 10. Synthesis and Reactivity of Fluorinated Cyclic Ketones: Initial Findings [article.sapub.org]
- 11. researchgate.net [researchgate.net]
- 12. DE60008710T2 - PROCESS FOR THE PREPARATION OF CARBONYL FLUORIDE - Google Patents [patents.google.com]
- 13. Synthesis of oncological [11C]radiopharmaceuticals for clinical PET - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Carbonyl fluoride CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217172#carbonyl-fluoride-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com